

Mequitamium Iodide solubility challenges in aqueous solutions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Mequitamium Iodide

CAS No.: 101396-42-3

Cat. No.: S534996

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Compound Identification & General Solubility Challenges

- Chemical Identity:** **Mequitamium Iodide** (CAS No. 101396-42-3) is an organic salt with the molecular formula $C_{21}H_{25}IN_2S$ and a molecular weight of 464.41 g/mol [1].
- Inherent Solubility Challenge:** As a quaternary ammonium salt with a large, aromatic organic cation and a halide counterion, it is expected to have low solubility in aqueous solutions, a common issue in drug development [2].

Formulation & Solubility Enhancement Strategies

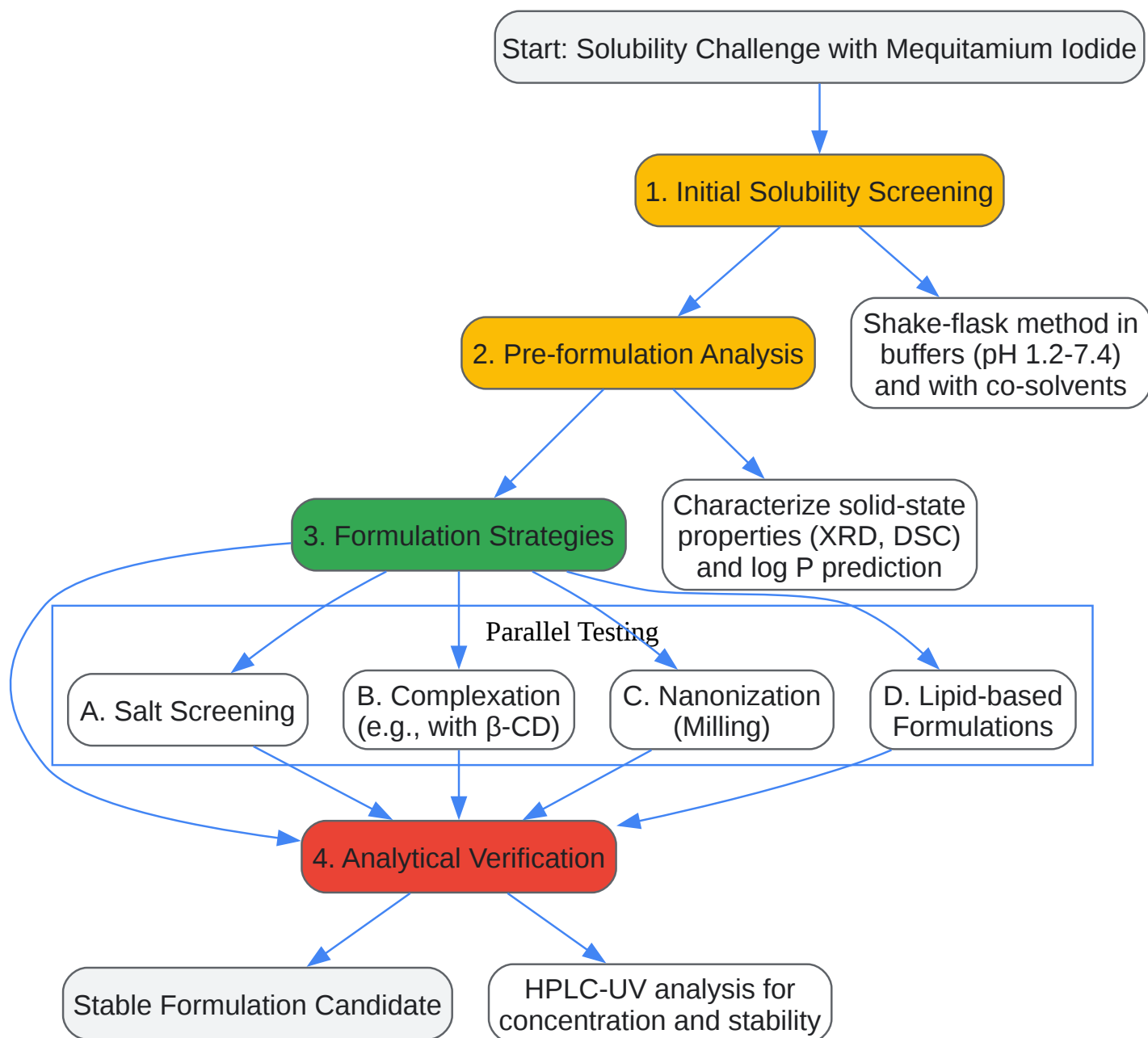
Since direct data is unavailable, the following table summarizes standard techniques to improve solubility for compounds like **Mequitamium Iodide**.

Strategy	Mechanism	Potential Application to Mequitamium Iodide
Salt Formation	Modifies crystal form to improve dissolution [2].	Pre-salt with alternative anions (e.g., chloride, sulfate).

Strategy	Mechanism	Potential Application to Mequitamium Iodide
Complexation	Uses cyclodextrins to encapsulate drug molecules [3].	Form inclusion complex with β -Cyclodextrin.
Surfactant Use	Emulsification or micelle solubilization [4].	Incorporate into micelles using polysorbates or poloxamers.
Particle Size Reduction	Increases surface area for dissolution [4].	Nanomilling to create drug nanoparticles.
Solid Dispersion	Disperses drug in hydrophilic polymer matrix [4].	Disperse in PVP or PEG to inhibit crystallization.

Experimental Workflow for Solubility & Formulation Screening

This workflow outlines a systematic approach to tackle solubility issues from basic assessment to advanced formulation.



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Frequently Asked Questions (FAQs)

Q1: What is the first step if my Mequitamium Iodide completely precipitates in water? Begin with a **solvent screening** to find a suitable co-solvent. Test water-miscible solvents like ethanol, PEG 400,

propylene glycol, and dimethyl sulfoxide (DMSO). Start with small additions (5-10% v/v) to an aqueous suspension and monitor for dissolution.

Q2: Are there specific analytical methods recommended for quantifying Mequitamium Iodide in low-solubility formulations? Yes, an ion-pair HPLC-UV method is well-suited [5] [3]. The method can be adapted using a C8 or C18 column with a mobile phase containing an ion-pairing reagent (e.g., octylamine or tetramethylammonium salts) and a UV detector. This is effective for quantifying low concentrations of iodide-containing species in complex matrices.

Q3: How can I quickly assess if a formulation has successfully improved solubility? Use a simple **dissolution test** and **HPLC quantification** [2]. Place a small amount of the formulated drug in a dissolution medium (e.g., phosphate buffer pH 6.8) at 37°C with agitation. Withdraw samples at timed intervals, filter through a 0.45 µm filter, and analyze the concentration via a calibrated HPLC-UV method [5] [3].

Critical Troubleshooting Notes for Researchers

- **Purity Impact:** Be aware that the purity of the starting material can significantly affect solubility. Higher purity grades may have **reduced solubility in organic solvents** due to the absence of residual acids, as noted for similar iodide compounds [6].
- **Stability First:** Any solubility enhancement is meaningless if the compound degrades. After implementing a strategy, perform **accelerated stability studies** (e.g., at 40°C/75% relative humidity) to ensure the formulation's viability [4].

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